

# An In-depth Technical Guide to Sodium Cobaltinitrite: Structure, Formula, and Applications

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## Compound of Interest

Compound Name: Sodium cobaltinitrite

Cat. No.: B080926

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This technical guide provides a comprehensive overview of **sodium cobaltinitrite**, a coordination compound with significant applications in analytical chemistry. Tailored for researchers, scientists, and drug development professionals, this document details its chemical structure, formula, properties, synthesis, and key experimental applications, with a focus on detailed methodologies and quantitative data.

## Chemical Structure and Formula

**Sodium cobaltinitrite**, systematically named sodium hexanitrocobaltate(III), is an inorganic coordination compound. The central atom is a cobalt(III) ion, which is coordinated to six nitro ligands ( $-\text{NO}_2$ ). The nitro groups are linked to the cobalt ion through the nitrogen atom. The overall complex possesses a charge of -3, which is balanced by three sodium ions.

The chemical formula is conventionally written as  $\text{Na}_3[\text{Co}(\text{NO}_2)_6]$ .<sup>[1][2][3][4]</sup> The structure of the hexanitrocobaltate(III) anion is octahedral, with the cobalt ion at the center and the six nitro groups at the vertices.

Synonyms: **Sodium cobaltinitrite**, Sodium hexanitrocobaltate(III), Trisodium hexanitrocobalt, Sodium nitrocobaltate(III)<sup>[1][4][5]</sup>

## Physicochemical Properties

**Sodium cobaltinitrite** is a yellow to orange-brown crystalline powder.<sup>[1]</sup> It is readily soluble in water, but its aqueous solutions can decompose over time.<sup>[6]</sup> Key quantitative properties are summarized in the table below.

Property	Value	References
Molecular Formula	$\text{Na}_3[\text{Co}(\text{NO}_2)_6]$	<sup>[1][2][3][4]</sup>
Molecular Weight	403.94 g/mol	<sup>[1][3][4]</sup>
CAS Number	13600-98-1	<sup>[1][3][4]</sup>
Appearance	Yellow to orange-brown crystalline powder	<sup>[1]</sup>
Solubility in Water	Soluble	<sup>[6]</sup>
Decomposition Temperature	~220 °C	

## Synthesis of Sodium Cobaltinitrite

The synthesis of **sodium cobaltinitrite** involves the oxidation of cobalt(II) to cobalt(III) in the presence of an excess of nitrite ions. The cobalt(III) ion is then complexed by six nitrite ligands to form the stable hexanitrocobaltate(III) anion.

## Experimental Protocol: Synthesis of Sodium Cobaltinitrite

This protocol is adapted from established laboratory procedures.

Materials:

- Cobalt(II) nitrate hexahydrate ( $\text{Co}(\text{NO}_3)_2 \cdot 6\text{H}_2\text{O}$ ) or Cobalt(II) chloride hexahydrate ( $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Sodium nitrite ( $\text{NaNO}_2$ )
- Glacial acetic acid ( $\text{CH}_3\text{COOH}$ )

- Distilled water
- Ethanol (95%)

Procedure:

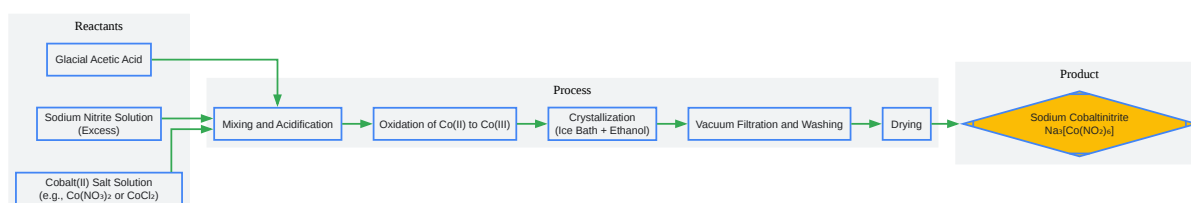
- Preparation of Solutions:
  - Dissolve a specific amount of the cobalt(II) salt in a minimal amount of distilled water.
  - Prepare a concentrated solution of sodium nitrite in distilled water. An excess of sodium nitrite is required.
- Reaction:
  - To the cobalt(II) salt solution, slowly add the sodium nitrite solution while stirring continuously.
  - Acidify the mixture by adding glacial acetic acid dropwise. This facilitates the oxidation of Co(II) to Co(III). The reaction is typically accompanied by the evolution of brown fumes of nitrogen oxides.<sup>[7]</sup>
  - A stream of air can be bubbled through the solution to promote the oxidation of the cobalt and to remove the dissolved nitrogen oxides.<sup>[7]</sup>
- Crystallization and Purification:
  - Cool the reaction mixture in an ice bath to induce crystallization of the **sodium cobaltinitrite**.
  - Add cold ethanol to the cooled solution to further precipitate the product, as it is less soluble in ethanol-water mixtures.
  - Collect the yellow-orange precipitate by vacuum filtration.
  - Wash the crystals with small portions of cold ethanol to remove unreacted starting materials and byproducts.

- Dry the purified **sodium cobaltinitrite** crystals in a desiccator.

Chemical Equation:



## Synthesis Workflow



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Caption: Workflow for the synthesis of **sodium cobaltinitrite**.

## Application in the Gravimetric Determination of Potassium

A primary application of **sodium cobaltinitrite** is in the quantitative analysis of potassium. In the presence of **sodium cobaltinitrite**, potassium ions form a sparingly soluble precipitate of potassium **sodium cobaltinitrite**.<sup>[8]</sup> The mass of this precipitate can be used to determine the concentration of potassium in the original sample.

## Experimental Protocol: Gravimetric Determination of Potassium

This protocol outlines the steps for the gravimetric analysis of potassium using **sodium cobaltinitrite**.

Materials:

- Potassium-containing sample
- **Sodium cobaltinitrite** reagent solution (freshly prepared)
- Dilute acetic acid
- Wash solution (e.g., a saturated solution of potassium **sodium cobaltinitrite** in water, or cold water)
- Ethanol
- Sintered glass crucible
- Drying oven

Procedure:

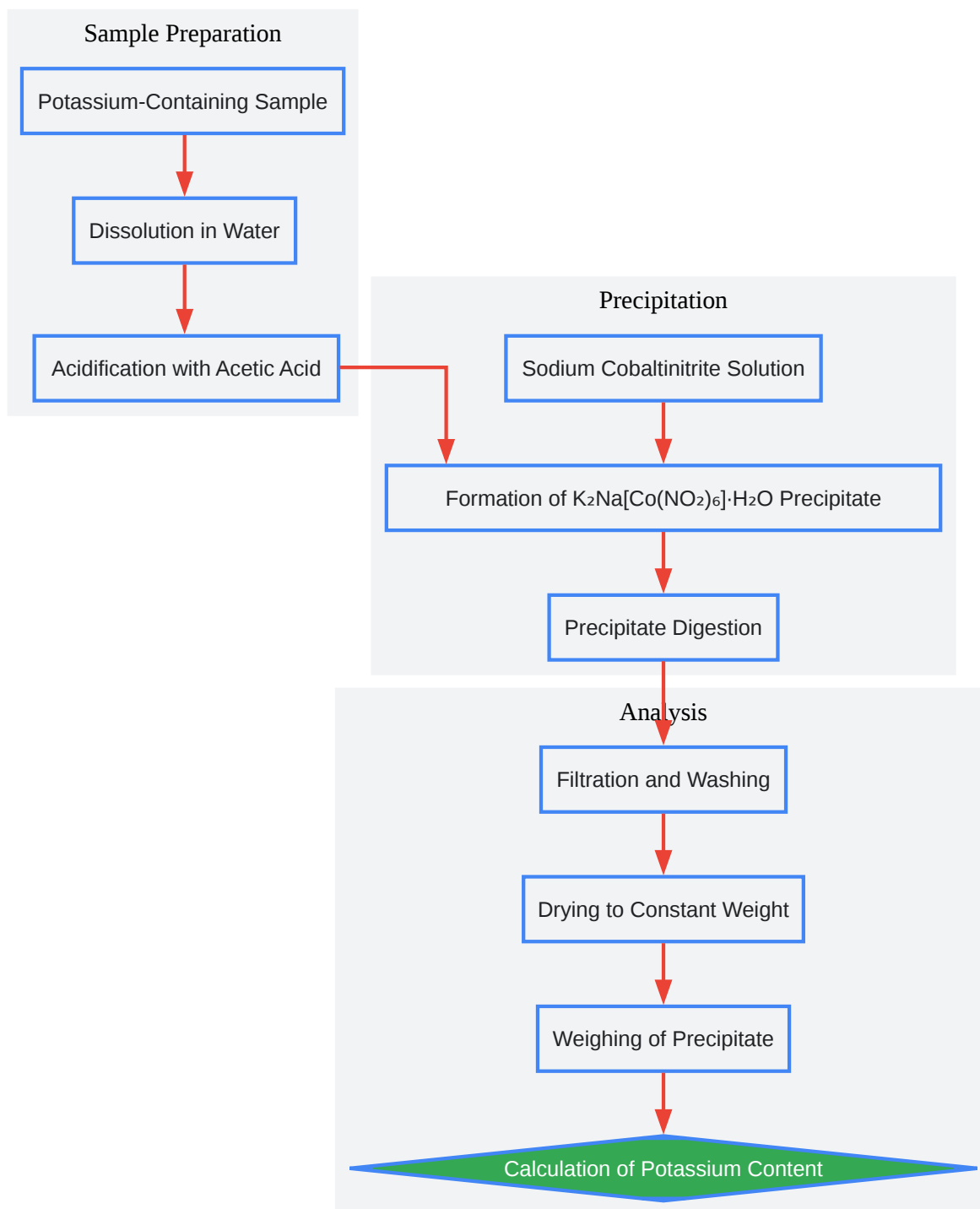
- Sample Preparation:
  - Accurately weigh a sample containing potassium and dissolve it in distilled water.
  - Acidify the solution with a few drops of dilute acetic acid.
- Precipitation:
  - Slowly add a freshly prepared solution of **sodium cobaltinitrite** to the sample solution with constant stirring. A yellow precipitate of potassium **sodium cobaltinitrite** will form.
  - Allow the precipitate to digest for a period (e.g., 1-2 hours or overnight) to ensure complete precipitation and to allow the crystals to grow to a filterable size.
- Filtration and Washing:
  - Filter the precipitate through a pre-weighed sintered glass crucible of fine porosity.

- Wash the precipitate with a small amount of cold wash solution to remove any soluble impurities.
- Finally, wash the precipitate with a small volume of ethanol to aid in drying.
- Drying and Weighing:
  - Dry the crucible containing the precipitate in an oven at a specific temperature (e.g., 110 °C) to a constant weight.
  - Cool the crucible in a desiccator and weigh it accurately.
- Calculation:
  - The weight of the potassium in the sample is calculated from the weight of the precipitate using a gravimetric factor. The exact composition of the precipitate can vary, but a commonly cited formula for the precipitate is  $\text{K}_2\text{Na}[\text{Co}(\text{NO}_2)_6] \cdot \text{H}_2\text{O}$ .<sup>[8]</sup> The gravimetric factor is the ratio of the atomic weight of potassium to the molecular weight of the precipitate.

## Potential Interferences

The presence of ammonium ions can interfere with the determination of potassium as they also form an insoluble precipitate with **sodium cobaltinitrite**. Other ions that may interfere include rubidium, cesium, and thallium.

## Workflow for Potassium Determination



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Caption: Workflow for the gravimetric determination of potassium.

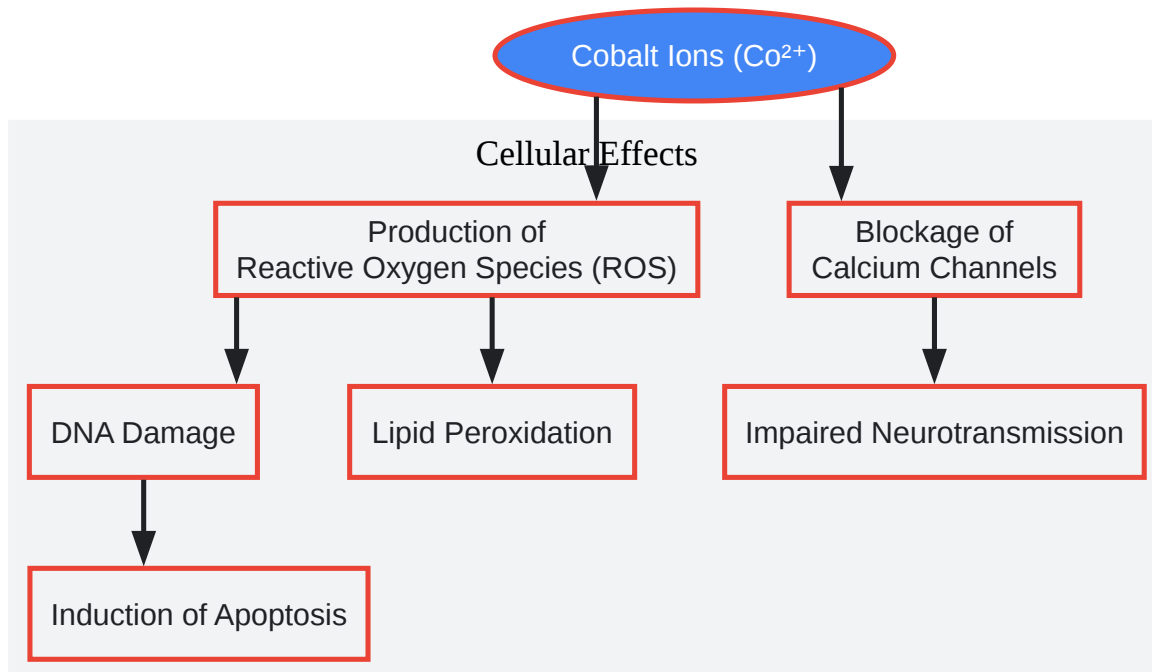
## Toxicological Profile and Cellular Effects

**Sodium cobaltinitrite** is toxic, and its effects are attributed to both the cobalt and nitrite ions. Ingested nitrites can cause methemoglobinemia, a condition where hemoglobin is oxidized and can no longer transport oxygen effectively.

Cobalt, while an essential trace element as a component of vitamin B12, is toxic in excess.[9] [10] The toxicity of cobalt ions is believed to involve oxidant-based and free radical-based processes. This can lead to increased lipid peroxidation, DNA damage, and the induction of apoptosis. Cobalt ions have also been shown to block inorganic calcium channels, which can impair neurotransmission.

While **sodium cobaltinitrite** is not directly involved in specific biological signaling pathways, the toxic effects of its constituent ions on cellular processes are of significant interest in toxicology and drug development research.

### Cellular Mechanism of Cobalt Toxicity



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Caption: Cellular mechanisms of cobalt ion toxicity.



## Conclusion

**Sodium cobaltinitrite** is a valuable reagent in analytical chemistry, particularly for the determination of potassium. A thorough understanding of its chemical properties, synthesis, and analytical applications is crucial for researchers in various scientific disciplines. This guide has provided a detailed overview of these aspects, including comprehensive experimental protocols and visualizations of key processes, to support its effective and safe use in a laboratory setting.

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Address: 3281 E Guasti Rd  
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